

# Application Note & Protocols: Strategic Deprotection of Z-Orn-OH

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## Compound of Interest

Compound Name: Z-Orn-OH

CAS No.: 2640-58-6

Cat. No.: B554780

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## Introduction: The Significance of Z-Orn-OH in Peptide Synthesis

N- $\alpha$ -Cbz-L-ornithine (**Z-Orn-OH**) is a critical building block in the synthesis of peptides and peptidomimetics containing the non-proteinogenic amino acid ornithine. The benzyloxycarbonyl (Cbz or Z) group, introduced by Max Bergmann and Leonidas Zervas in 1932, remains a cornerstone of peptide chemistry due to its robustness under a variety of conditions and its selective removal under specific, non-hydrolytic protocols. Understanding the nuances of Z-group deprotection is paramount for achieving high yields and purity in complex peptide syntheses. This guide provides a detailed exploration of the primary methods for **Z-Orn-OH** deprotection, offering mechanistic insights, field-proven protocols, and troubleshooting advice for researchers and drug development professionals.

## Core Principle: The Lability of the Benzylic Carbon-Oxygen Bond

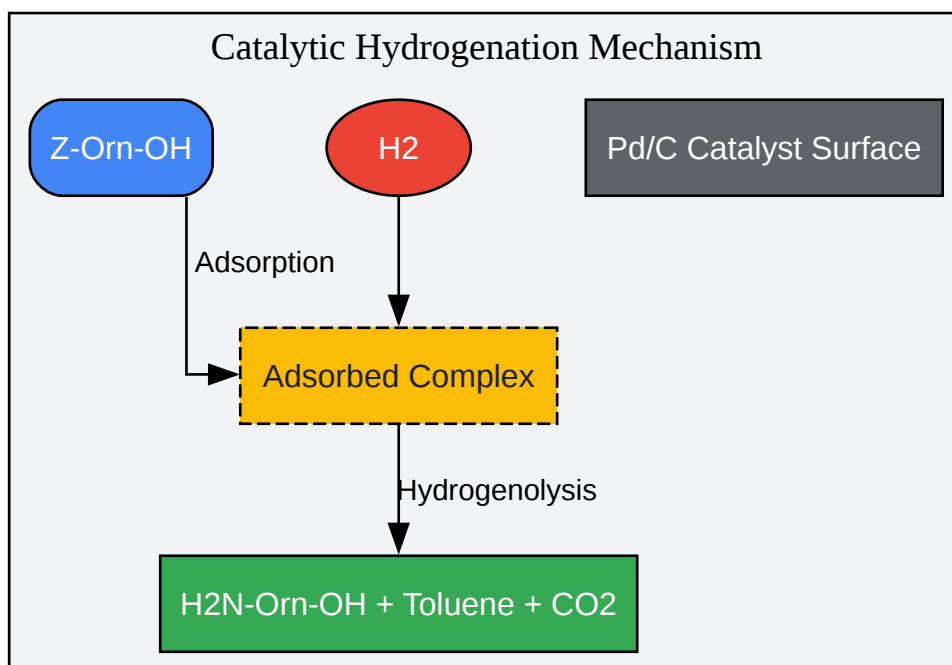
The efficacy of the Z-group as a protecting moiety stems from the unique reactivity of the benzylic C-O bond. This bond is susceptible to cleavage by methods that generate a stabilized benzyl cation or a benzyl radical, allowing for the release of the free amine under relatively mild conditions that leave other functionalities, such as peptide bonds, intact. The two most prevalent and reliable strategies for Z-group cleavage are catalytic hydrogenation and acidolysis.

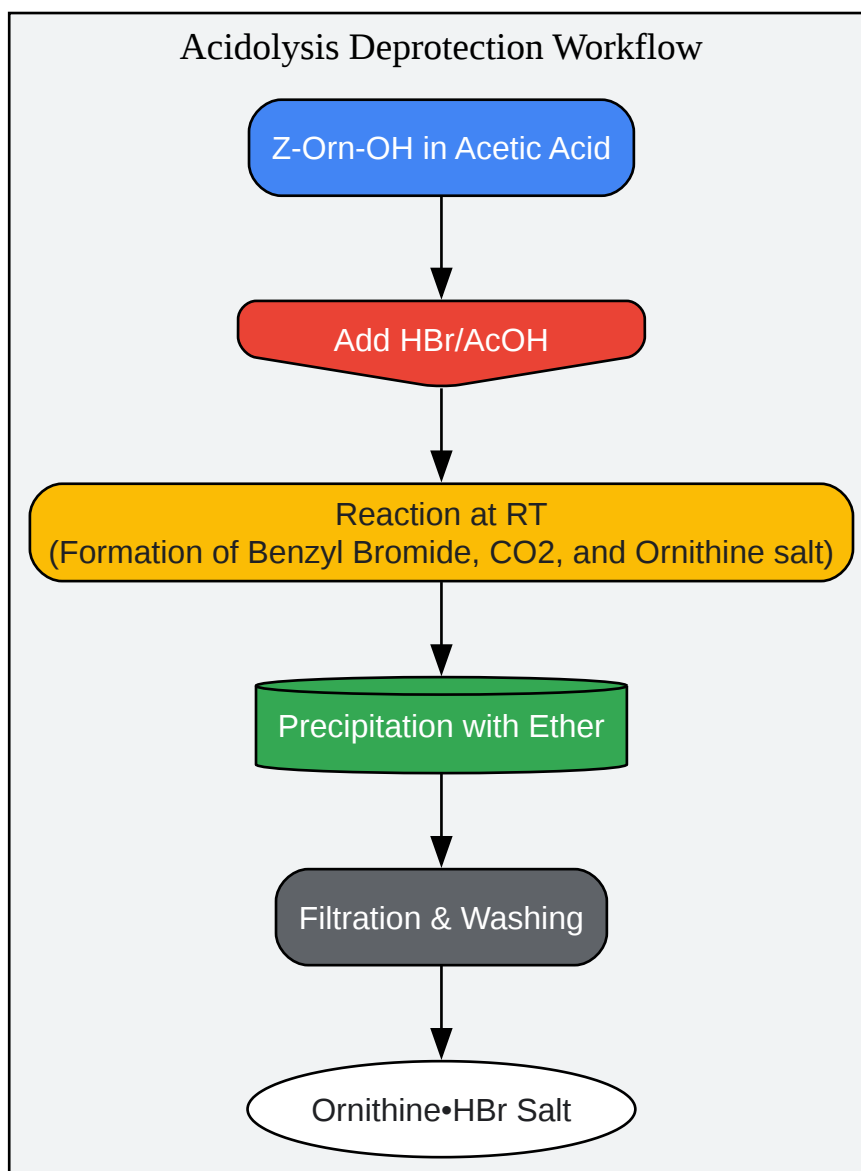
## Method 1: Catalytic Hydrogenation - The "Clean" Cleavage

Catalytic hydrogenation is often the preferred method for Z-group removal due to its exceptionally clean reaction profile. The byproducts are toluene and carbon dioxide, which are volatile and easily removed, simplifying purification.

### Mechanism of Action

The reaction proceeds on the surface of a heterogeneous catalyst, typically palladium on carbon (Pd/C). Hydrogen gas is adsorbed onto the catalyst surface, where it is activated. The Z-protected ornithine also adsorbs to the catalyst, facilitating the hydrogenolysis of the weak benzylic C-O bond. This process releases the free amine of ornithine, toluene, and carbon dioxide.





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